

Proper Disposal of 7-Bromo-2-tetralone: A Comprehensive Guide

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Compound of Interest

Compound Name: 7-Bromo-2-tetralone

Cat. No.: B134940

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For Researchers, Scientists, and Drug Development Professionals

The safe and compliant disposal of **7-Bromo-2-tetralone** is a critical aspect of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including operational and disposal plans. Adherence to these procedural, step-by-step guidelines is essential to minimize risks and ensure compliance with regulatory standards.

I. Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to be familiar with the hazards associated with **7-Bromo-2-tetralone**. This compound is classified as an irritant and is harmful if swallowed.^[1]

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **7-Bromo-2-tetralone**. This includes:

- Chemical safety goggles or a face shield.
- Chemically resistant gloves (e.g., nitrile or neoprene).
- A lab coat or other protective clothing.
- Use in a well-ventilated area, preferably under a chemical fume hood.

In Case of Exposure:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[2\]](#)
- Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[\[2\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[\[2\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[\[2\]](#)

II. Chemical and Physical Properties

A summary of the key quantitative data for **7-Bromo-2-tetralone** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₉ BrO
Molecular Weight	225.08 g/mol [1]
Appearance	Solid [3]
Purity	97% [3]
Storage Temperature	Ambient Storage [3]

III. Disposal Procedures

The disposal of **7-Bromo-2-tetralone**, a halogenated organic compound, requires specific handling to prevent environmental contamination and ensure regulatory compliance.[\[4\]](#) Waste is classified as hazardous and must be disposed of in accordance with European Directives on waste and hazardous waste, as well as local regulations.[\[5\]](#)

Step 1: Waste Segregation It is crucial to segregate halogenated organic waste from all other waste streams.[4]

- Solid Waste: Collect pure **7-Bromo-2-tetralone** and any contaminated solid materials (e.g., contaminated lab supplies, weigh boats, paper towels) in a designated, compatible, and sealable container. This can be a plastic or glass container clearly labeled for halogenated organic solids.[2][4]
- Liquid Waste: If **7-Bromo-2-tetralone** is dissolved in a solvent, it must be collected in a designated container for halogenated organic solvents.[2][4] Do not dispose of this chemical down the drain.[2]

Step 2: Container Management

- Labeling: Properly label all waste containers. The label must include:
 - The full chemical name: "**7-Bromo-2-tetralone**".[4]
 - The words "Hazardous Waste".[4]
 - A clear indication that it is a "Halogenated Organic Compound".[4]
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials. Keep waste containers tightly closed at all times, except when adding waste.[4] It is recommended to store waste containers in a secondary containment tray to catch any potential leaks.[4]
- Empty Containers: Empty containers should be rinsed three times with a suitable solvent. The rinsate should be collected as hazardous liquid waste. Follow your institution's guidelines for the disposal of empty, rinsed chemical containers.[2]

Step 3: Final Disposal

Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[4] Waste codes should be assigned by the user based on the application for which the product was used. Never dispose of **7-Bromo-2-tetralone** in regular trash.

IV. Experimental Workflow & Disposal Pathway

The following diagram illustrates the logical workflow for the proper disposal of **7-Bromo-2-tetralone**.



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Caption: Workflow for the proper disposal of **7-Bromo-2-tetralone**.

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